

An In-depth Technical Guide to 2-(2-Hydroxy-1-oxopropoxy)propionic acid

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Compound of Interest

2-(2-Hydroxy-1oxopropoxy)propionic acid

Cat. No.:

B1198817

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CAS Number: 617-57-2

This technical guide provides a comprehensive overview of the chemical and physical properties, safety information, and potential biological relevance of **2-(2-Hydroxy-1-oxopropoxy)propionic acid**. Due to the limited availability of detailed experimental data for this specific compound in publicly accessible literature, this guide also draws upon data from structurally related compounds to provide a broader context for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

2-(2-Hydroxy-1-oxopropoxy)propionic acid, a derivative of propionic acid, possesses the chemical formula $C_6H_{10}O_5$ and a molar mass of 162.14 g/mol .[1] While specific experimental data on its physical properties such as melting point, boiling point, and solubility are not readily available, its structure suggests it is likely a solid at room temperature and would exhibit some solubility in water and polar organic solvents.

For comparative purposes, a structurally similar compound, 2-(4-Hydroxyphenoxy)propionic acid (CAS 67648-61-7), is a solid with a melting point of 143-146 °C.

Table 1: Physicochemical Properties of **2-(2-Hydroxy-1-oxopropoxy)propionic acid** and a Related Compound



Property	2-(2-Hydroxy-1- oxopropoxy)propionic acid	2-(4- Hydroxyphenoxy)propioni c acid
CAS Number	617-57-2[1]	67648-61-7
Molecular Formula	C ₆ H ₁₀ O ₅ [1]	C ₉ H ₁₀ O ₄
Molar Mass	162.14 g/mol [1]	182.17 g/mol
Melting Point	Data not available	143-146 °C
Boiling Point	Data not available	Data not available
Solubility	Data not available	Data not available

Safety and Handling

Specific GHS hazard classifications and pictograms for 2-(2-Hydroxy-1-

oxopropoxy)propionic acid are not available. However, based on the safety data for related compounds like propionic acid and 2-hydroxypropanoic acid (lactic acid), it is prudent to handle this compound with care in a laboratory setting. Propionic acid is classified as a flammable liquid and can cause severe skin burns and eye damage, as well as respiratory irritation. Lactic acid is also known to cause skin and eye irritation. Therefore, appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling **2-(2-Hydroxy-1-oxopropoxy)propionic acid**. Work should be conducted in a well-ventilated area or under a chemical fume hood.

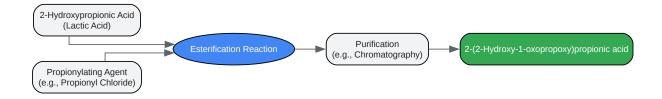
Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and characterization of **2-(2-Hydroxy-1-oxopropoxy)propionic acid** are not described in the available literature. General synthetic strategies for similar ester compounds may involve the reaction of 2-hydroxypropionic acid with a suitable propionylating agent.

Hypothetical Synthesis Workflow

A potential, though unverified, synthetic route could involve the esterification of lactic acid.





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Caption: Hypothetical synthesis workflow for **2-(2-Hydroxy-1-oxopropoxy)propionic acid**.

Spectroscopic Characterization

Specific NMR, IR, and mass spectrometry data for **2-(2-Hydroxy-1-oxopropoxy)propionic acid** are not available. For reference, the infrared spectrum of a hydroxy-acid like 2-hydroxypropanoic acid shows a very broad trough for the O-H bond in the acid group (2500-3300 cm⁻¹) and another for the alcohol O-H group (3230-3550 cm⁻¹), along with a strong C=O absorption around 1730 cm⁻¹.[2] An ester group, which is present in the target molecule, would typically show a C=O stretch around 1740 cm⁻¹ and a C-O stretch between 1000 and 1300 cm⁻¹.[2]

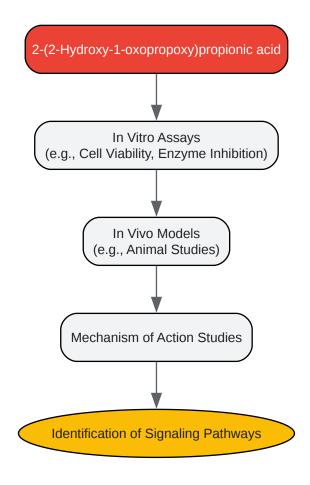
Biological Activity and Signaling Pathways

There is no specific information in the scientific literature regarding the biological activity or any associated signaling pathways of **2-(2-Hydroxy-1-oxopropoxy)propionic acid**. The biological roles of its parent molecule, propionic acid, are well-documented. Propionic acid and its derivatives are considered "Generally Recognized As Safe" (GRAS) and are used as antimicrobial and anti-inflammatory agents.[3] Some studies have explored the antibacterial activity of related hydroxypropionic acid compounds. For instance, 3-hydroxypropionic acid has been shown to contribute to the antibacterial activity of certain microbes.[4]

Given the lack of direct data, the biological effects of **2-(2-Hydroxy-1-oxopropoxy)propionic acid** would need to be determined through dedicated in vitro and in vivo studies.

Logical Relationship for Investigating Biological Activity





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Caption: Logical workflow for the investigation of the biological activity of the title compound.

In conclusion, while **2-(2-Hydroxy-1-oxopropoxy)propionic acid** is a known chemical entity with an assigned CAS number, detailed scientific data regarding its properties, synthesis, and biological activity is scarce. This guide highlights the existing information and provides a framework for future research into this compound. Researchers are encouraged to perform detailed characterization and biological screening to elucidate the potential applications of this molecule.

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